

# Application Notes & Protocols: Determination of Ferrous Iron by Cerium(IV) Sulfate Titration

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## Compound of Interest

Compound Name: Cerium(4+)

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## Introduction

Cerium(IV) sulfate is a powerful oxidizing agent that is widely used in quantitative chemical analysis for the determination of various reducing agents, including ferrous iron ( $\text{Fe}^{2+}$ ). This method, also known as cerimetric titration, offers several advantages, such as the high stability of the cerium(IV) sulfate solution and a sharp, easily detectable endpoint.<sup>[1][2]</sup> The titration is typically carried out in a sulfuric acid medium to prevent the hydrolysis of cerium salts and to ensure a quantitative reaction. This application note provides a detailed protocol for the determination of ferrous iron in a sample using cerium(IV) sulfate titration, including the preparation and standardization of the titrant and the analysis of an unknown ferrous iron sample.

## Principle of the Titration

The determination of ferrous iron by cerium(IV) sulfate titration is based on a redox reaction where ferrous ions ( $\text{Fe}^{2+}$ ) are oxidized to ferric ions ( $\text{Fe}^{3+}$ ) by ceric ions ( $\text{Ce}^{4+}$ ), which are in turn reduced to cerous ions ( $\text{Ce}^{3+}$ ).<sup>[3]</sup> The reaction proceeds in a 1:1 molar ratio.<sup>[4][5]</sup>

The overall balanced chemical equation is:  $\text{Fe}^{2+} + \text{Ce}^{4+} \rightarrow \text{Fe}^{3+} + \text{Ce}^{3+}$ <sup>[3]</sup>

Or, when considering the sulfate salts:  $2 \text{FeSO}_4 + 2 \text{Ce}(\text{SO}_4)_2 \rightarrow \text{Fe}_2(\text{SO}_4)_3 + \text{Ce}_2(\text{SO}_4)_3$ <sup>[6]</sup>

The endpoint of the titration can be determined either potentiometrically or by using a redox indicator. A common visual indicator is ferroin, which exhibits a sharp color change from red to a pale blue or greenish-blue at the equivalence point.[4][5][7]

## Reagents and Materials

### Reagents

| Reagent   | Grade              | Notes   |
|---|--------------------|---|
| Cerium(IV) sulfate tetrahydrate<br>(Ce(SO <sub>4</sub> ) <sub>2</sub> ·4H <sub>2</sub> O)                                       | Analytical Reagent | Primary component of the titrant.                       |
| Ammonium cerium(IV) sulfate dihydrate<br>((NH <sub>4</sub> ) <sub>4</sub> Ce(SO <sub>4</sub> ) <sub>4</sub> ·2H <sub>2</sub> O) | Analytical Reagent | Alternative for preparing the titrant.[5]               |
| Sulfuric acid (H <sub>2</sub> SO <sub>4</sub> ), concentrated (98%)   | Analytical Reagent | Used for acidification.[5]                              |
| Ferrous ammonium sulfate hexahydrate<br>(Fe(NH <sub>4</sub> ) <sub>2</sub> (SO <sub>4</sub> ) <sub>2</sub> ·6H <sub>2</sub> O)  | Primary Standard   | For standardization of the cerium(IV) sulfate solution. |
| Ferrous ethylenediammonium sulfate  | Primary Standard   | Alternative for standardization. [8]                    |
| Sodium oxalate (Na <sub>2</sub> C <sub>2</sub> O <sub>4</sub> )   | Primary Standard   | Alternative for standardization. [9]                    |
| Ferroin indicator solution  | Indicator Grade    | 1,10-phenanthroline ferrous sulfate complex.[7]         |
| Distilled or deionized water  |                    |   |

### Apparatus

| Apparatus                                  | Purpose   |
|--|---|
| Analytical balance                         | For accurate weighing of reagents.                |
| Burette, 50 mL                             | For dispensing the titrant.                       |
| Pipettes, volumetric (e.g., 25 mL)         | For accurate measurement of sample solutions.     |
| Volumetric flasks (e.g., 250 mL, 1000 mL)  | For preparation of standard and sample solutions. |
| Conical flasks (Erlenmeyer flasks), 250 mL | For carrying out the titration.                   |
| Magnetic stirrer and stir bar              | For continuous mixing during titration.           |
| Beakers, graduated cylinders               | For general purpose measurements.                 |

## Experimental Protocols

### Preparation of 0.1 M Cerium(IV) Sulfate Solution

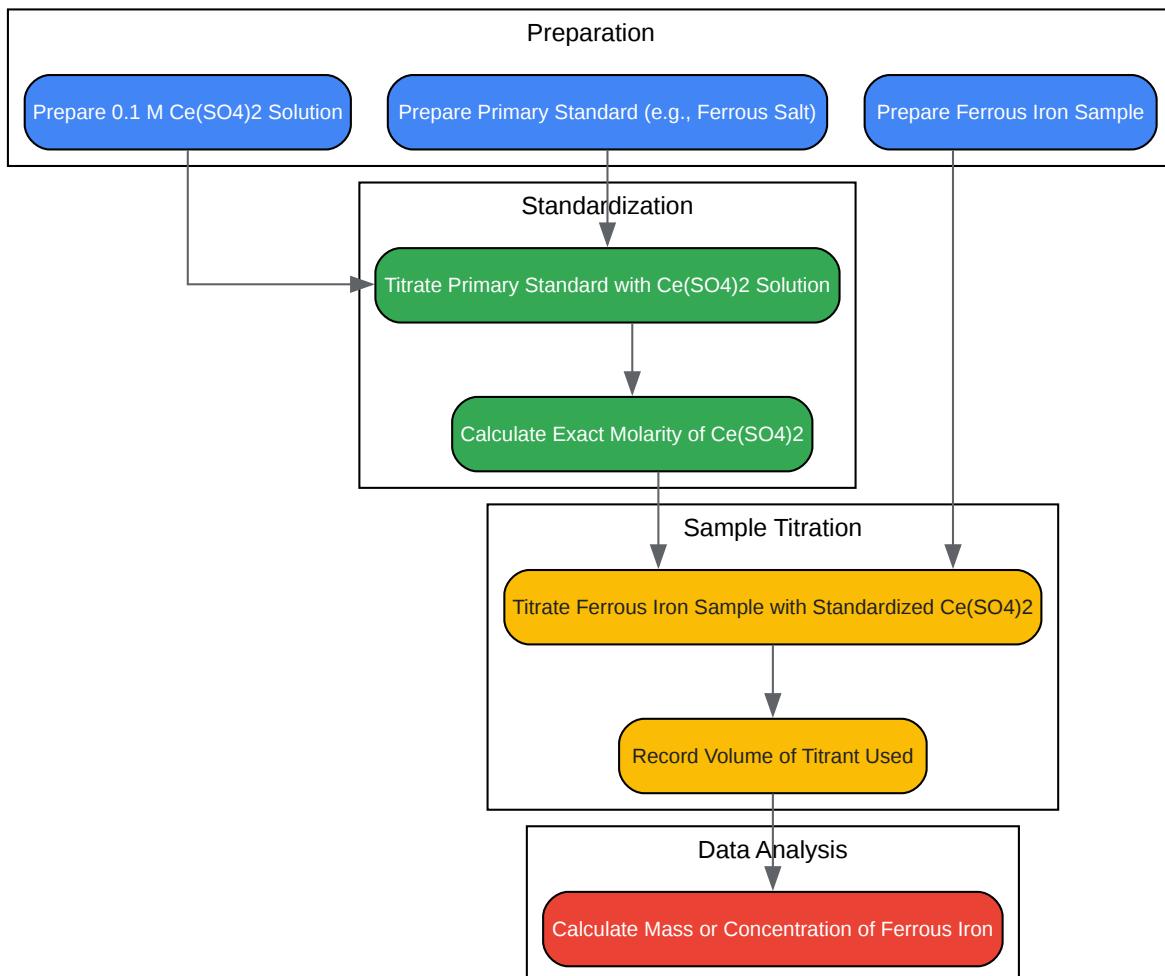
- Dissolution: To prepare a 1 L solution, carefully add 50 mL of concentrated sulfuric acid to 500 mL of distilled water in a large beaker while stirring.<sup>[8]</sup> To this acidic solution, add approximately 40.4 g of cerium(IV) sulfate tetrahydrate ( $\text{Ce}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$ ).<sup>[3]</sup>
- Heating and Dilution: Gently heat the mixture and stir until the salt is completely dissolved.
- Cooling and Filtration: Allow the solution to cool to room temperature. If the solution is turbid, filter it.<sup>[10]</sup>
- Final Dilution: Transfer the clear solution to a 1000 mL volumetric flask and dilute to the mark with distilled water. Mix the solution thoroughly.
- Storage: Store the solution in a glass-stoppered bottle.<sup>[8]</sup>

### Standardization of the 0.1 M Cerium(IV) Sulfate Solution

- Preparation of Primary Standard: Accurately weigh approximately 0.3 g of ferrous ethylenediammonium sulfate into a 250 mL conical flask.<sup>[8]</sup>

- Dissolution: Add 50 mL of a dilute sulfuric acid solution (e.g., 1 M  $\text{H}_2\text{SO}_4$ ) to dissolve the primary standard.[8]
- Indicator Addition: Add 1-2 drops of ferroin indicator to the solution. The solution will turn a reddish color.[4]
- Titration: Titrate the ferrous solution with the prepared cerium(IV) sulfate solution from the burette. The endpoint is reached when the color of the solution changes sharply from red to a pale blue or greenish-blue.[5]
- Replication: Repeat the titration at least two more times to ensure reproducibility.
- Calculation: Calculate the exact molarity of the cerium(IV) sulfate solution using the mass of the primary standard and the volume of titrant consumed.

#### Titration Reaction Workflow

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Caption: Workflow for Ferrous Iron Determination.

## Protocol for the Determination of Ferrous Iron in a Sample

- Sample Preparation: Accurately weigh a portion of the unknown sample containing ferrous iron (e.g., approximately 2.0 g of an unknown ferrous compound or a crushed ferrous sulfate

tablet) and transfer it quantitatively to a 250 mL conical flask.[4]

- Dissolution and Acidification: Add approximately 15-20 mL of 1 M sulfuric acid and about 100 mL of distilled water to dissolve the sample.[4] Swirl the flask to ensure complete dissolution. If the sample is a solid tablet, it should be finely crushed before dissolution.[4]
- Indicator Addition: Add 1-2 drops of ferroin indicator to the sample solution.
- Titration: Titrate the sample solution with the standardized 0.1 M cerium(IV) sulfate solution until the endpoint is reached (color change from red to pale blue/greenish-blue).[4]
- Recording and Replication: Record the volume of the cerium(IV) sulfate solution used. Repeat the titration with additional samples for accuracy.

## Calculations and Data Presentation

The concentration of ferrous iron in the sample can be calculated using the following formula, based on the 1:1 stoichiometry of the reaction:

$$\text{Moles of Fe}^{2+} = \text{Moles of Ce}^{4+}$$

$$\text{Mass of Fe (mg)} = V\text{Ce}(\text{SO}_4)_2 \text{ (L)} \times C\text{Ce}(\text{SO}_4)_2 \text{ (mol/L)} \times M\text{Fe} \text{ (g/mol)} \times 1000 \text{ (mg/g)}$$

Where:

- $V\text{Ce}(\text{SO}_4)_2$  is the volume of the cerium(IV) sulfate solution used in the titration (in liters).
- $C\text{Ce}(\text{SO}_4)_2$  is the standardized molar concentration of the cerium(IV) sulfate solution (in mol/L).
- $M\text{Fe}$  is the molar mass of iron (55.845 g/mol ).

## Example Data Tables

Table 1: Standardization of 0.1 M Cerium(IV) Sulfate Solution

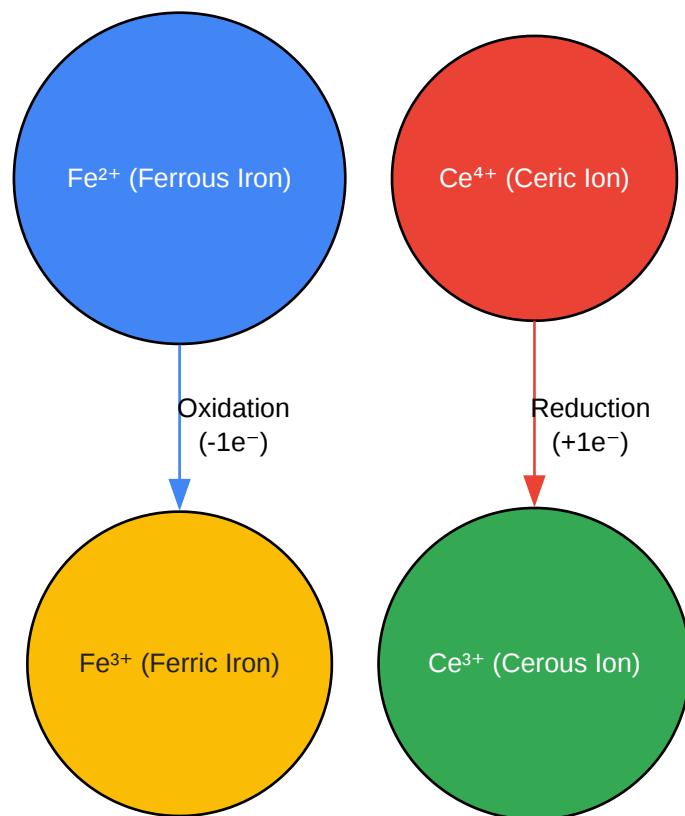
| Trial   | Mass of Ferrous Ethylenediammonium Sulfate (g) | Volume of Ce(SO <sub>4</sub> ) <sub>2</sub> Solution (mL) | Calculated Molarity of Ce(SO <sub>4</sub> ) <sub>2</sub> (mol/L) |
|---------|--|---|--|
| 1       | 0.3015   | 26.30   | 0.1002   |
| 2       | 0.3008   | 26.25   | 0.1001   |
| 3       | 0.3021   | 26.35   | 0.1003   |
| Average | 0.1002   |   |  |

Note: The molar mass of Ferrous Ethylenediammonium Sulfate (Fe(C<sub>2</sub>H<sub>10</sub>N<sub>2</sub>)(SO<sub>4</sub>)<sub>2</sub>, 4H<sub>2</sub>O) is 382.14 g/mol .[8]

Table 2: Determination of Ferrous Iron in an Unknown Sample

| Trial   | Mass of Unknown Sample (g) | Volume of Standardized Ce(SO <sub>4</sub> ) <sub>2</sub> Solution (mL) | Mass of Ferrous Iron (mg) | Percentage of Ferrous Iron in Sample (%) |
|---------|----------------------------|--|---------------------------|--|
| 1       | 2.015                      | 15.50  | 86.55                     | 4.30                                     |
| 2       | 2.008                      | 15.45  | 86.27                     | 4.30                                     |
| 3       | 2.011                      | 15.48  | 86.44                     | 4.30                                     |
| Average | 4.30                       |  |                           |  |

### Redox Reaction Pathway



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Caption: Oxidation-Reduction of Iron and Cerium.

## Interferences and Considerations

- Oxidation of Ferrous Iron: Ferrous ions can be oxidized by atmospheric oxygen in solution. [3] Therefore, the analysis should be performed promptly after preparing the sample solution. To minimize this, a blanket of an inert gas (e.g., nitrogen) can be used, or a small amount of sodium carbonate can be added to the acidic solution to generate carbon dioxide, which displaces the air.[3]
- Presence of Other Reducing Agents: Other substances that can be oxidized by cerium(IV) sulfate will interfere with the titration. These should be absent or their interference accounted for.
- Endpoint Detection: While visual indicators are convenient, for highly colored or turbid solutions, or for more precise measurements, potentiometric titration is recommended.[11]

- Total Iron Determination: If the sample contains both ferrous ( $Fe^{2+}$ ) and ferric ( $Fe^{3+}$ ) iron, and the total iron content is desired, the ferric ions must first be reduced to ferrous ions. This can be achieved using a reducing agent like zinc powder.<sup>[3]</sup> The subsequent titration will then yield the total iron content.

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